

Safe Disposal of FGH10019: A Procedural Guide for Laboratory Personnel

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Compound of Interest

Compound Name: **FGH10019**

Cat. No.: **B1263017**

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **FGH10019**, a novel sterol regulatory element-binding protein (SREBP) inhibitor. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure personal safety and environmental protection.

FGH10019 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1]. Therefore, strict adherence to proper disposal protocols is imperative. Avoid release into the environment and dispose of the substance and its container at an approved waste disposal facility^[1].

Key Safety and Disposal Information

A summary of the key hazard classifications and disposal-related precautionary statements for **FGH10019** is provided in the table below.

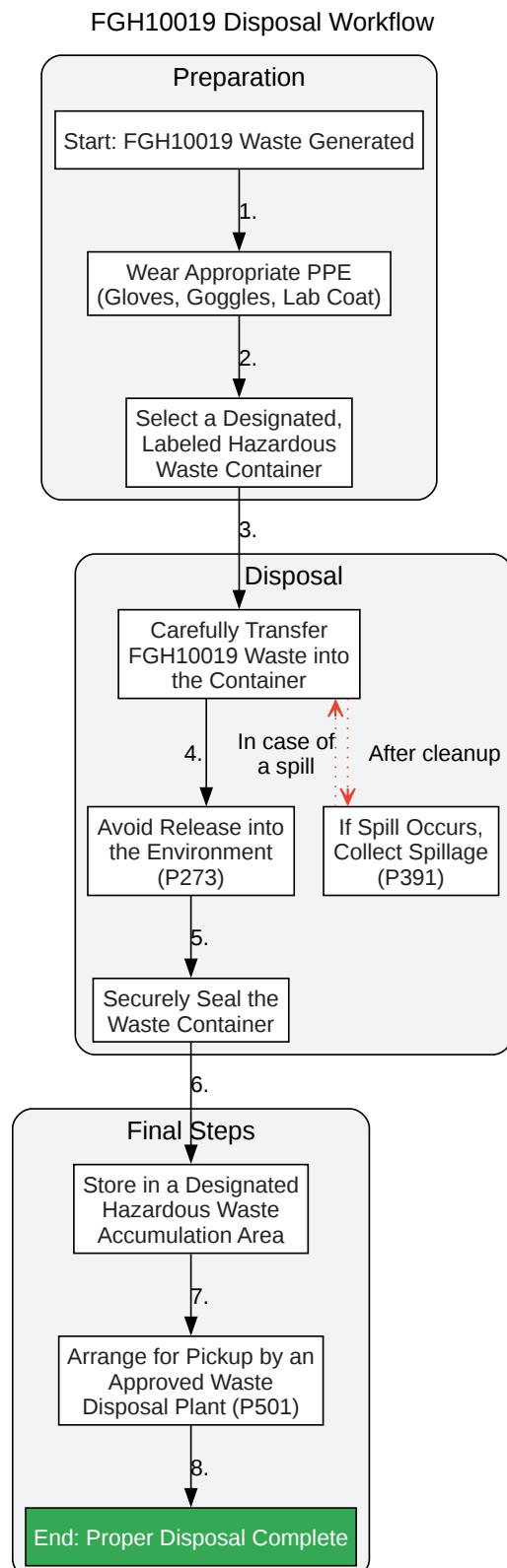
Hazard Statement	Precautionary Statement (Disposal)
H302: Harmful if swallowed	P501: Dispose of contents/ container to an approved waste disposal plant ^[1]
H410: Very toxic to aquatic life with long lasting effects ^[1]	P273: Avoid release to the environment ^[1]
P391: Collect spillage ^[1]	

Experimental Protocols

This document focuses on the proper disposal procedures for **FGH10019**. For experimental protocols regarding the use of **FGH10019** as a sterol regulatory element-binding protein (SREBP) inhibitor, please refer to relevant research articles and established laboratory guidelines for handling chemical compounds of this nature. The Safety Data Sheet (SDS) provides detailed information on handling and storage, including recommendations to avoid inhalation, and contact with eyes and skin, and to use only in areas with appropriate exhaust ventilation[1].

Disposal Workflow

The following diagram outlines the step-by-step procedure for the safe disposal of **FGH10019**.



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Caption: Workflow for the safe disposal of **FGH10019**.

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References

- 1. FGH10019|1046045-61-7|MSDS [dcchemicals.com]
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